

# Personal protective equipment for handling 3-(2-Methylphenoxy)propylamine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-(2-Methylphenoxy)propylamine

Cat. No.: B1306394

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## Essential Safety and Handling Guide for 3-(2-Methylphenoxy)propylamine

Disclaimer: A specific Safety Data Sheet (SDS) for **3-(2-Methylphenoxy)propylamine** (CAS No. 50911-61-0) was not available at the time of this writing. The following guidance is based on the safety information for structurally similar propylamine compounds. It is imperative to handle this chemical with extreme caution and to conduct a thorough risk assessment before use. This guide should be supplemented with professional judgment and, if possible, an SDS for a closely related compound.

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **3-(2-Methylphenoxy)propylamine**. Adherence to these guidelines is essential for ensuring laboratory safety.

## Quantitative Data

The following table summarizes the known physical and chemical properties of **3-(2-Methylphenoxy)propylamine**.

Property	Value
CAS Number	50911-61-0[1]
Molecular Formula	C <sub>10</sub> H <sub>15</sub> NO[1]
Molecular Weight	165.23 g/mol [1]
Density	0.992 g/cm <sup>3</sup> [2]
Boiling Point	269 °C at 760 mmHg[2]
Flash Point	116.3 °C[2]

## Personal Protective Equipment (PPE)

Due to the hazardous nature of similar propylamine compounds, a comprehensive PPE protocol is mandatory.

Protection Type	Recommended Equipment
Eye/Face Protection	Tightly fitting safety goggles and a face shield (8-inch minimum) should be worn, especially when there is a potential for splashing.[3][4]
Skin Protection	Chemical-resistant gloves (inspect before use), a lab coat, and appropriate protective clothing are required to prevent skin contact.[3][5]
Respiratory Protection	Work should be conducted in a well-ventilated area or under a chemical fume hood.[5] If ventilation is inadequate or if aerosols may be generated, a NIOSH-approved respirator is necessary.
Hand Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.[3]

## Operational Plan: Step-by-Step Handling Procedure

- Preparation:
  - Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[5]
  - Verify that all necessary PPE is available and in good condition.
  - Prepare a designated work area in a chemical fume hood.
  - Have spill control materials (e.g., absorbent pads, neutralizing agents for amines) readily available.
- Handling:

- Wear the appropriate PPE as specified in the table above.
- Avoid inhalation of vapors and direct contact with skin and eyes.[3]
- Ground and bond containers when transferring material to prevent static discharge.[5]
- Use spark-proof tools and explosion-proof equipment if the chemical is handled near its flash point.[5]
- Keep the container tightly closed when not in use.[6]
- Storage:
  - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.[5][7]
  - Keep containers securely sealed to prevent leaks.[7]
  - Avoid exposure to heat, sparks, and open flames.[6]

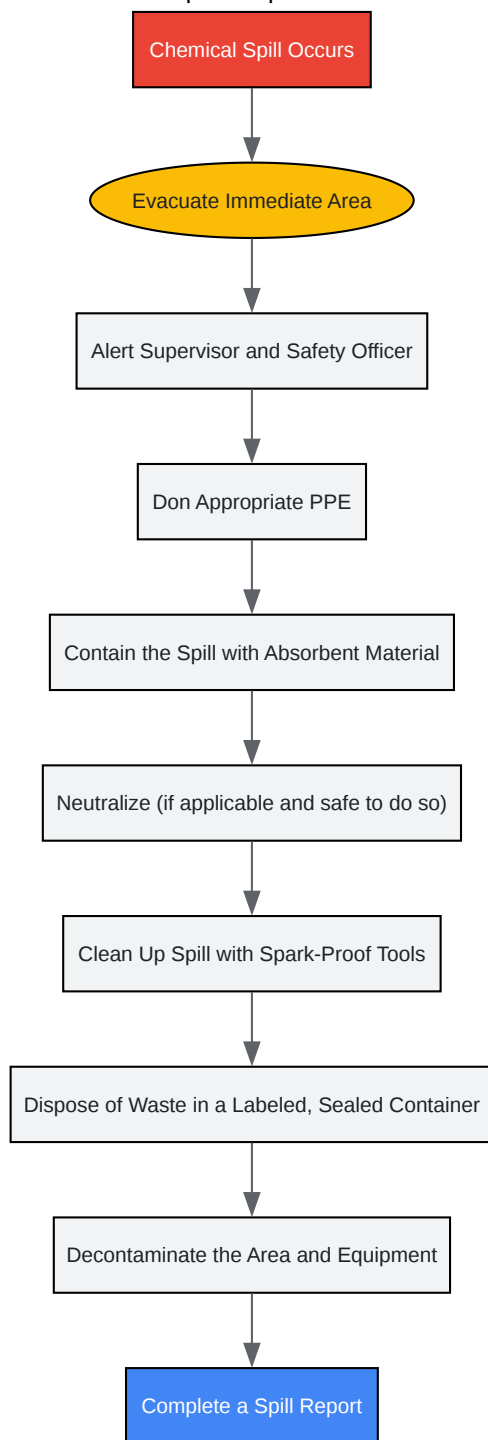
## Disposal Plan

- Waste Characterization: All waste containing **3-(2-Methylphenoxy)propylamine** must be treated as hazardous waste.
- Containerization: Collect waste in a designated, properly labeled, and sealed container.
- Disposal: Dispose of the chemical waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations. Do not dispose of it down the drain.[5]

## Emergency Procedures: Chemical Spill Workflow

The following diagram outlines the procedural steps for responding to a chemical spill of **3-(2-Methylphenoxy)propylamine**.

## Chemical Spill Response Workflow



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Caption: Workflow for handling a chemical spill.

## First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[5][7] Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][7] Seek immediate medical attention.
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[5] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[7] Never give anything by mouth to an unconscious person. Seek immediate medical attention.

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## References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)